

# A Technical Guide to the Discovery and History of Urea Oxalate

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Urea oxalate

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This in-depth technical guide explores the core of **urea oxalate**'s discovery and history, providing a comprehensive overview for researchers, scientists, and drug development professionals. The document details the initial synthesis, characterization, and early applications of this historically significant co-crystal.

## Executive Summary

**Urea oxalate**, a co-crystal formed from urea and oxalic acid, holds a significant place in the history of organic chemistry. Its formation was a key confirmatory step in Friedrich Wöhler's seminal 1828 synthesis of urea from inorganic precursors, an experiment that challenged the theory of vitalism. This guide provides a detailed account of the historical context of its discovery, presents its physicochemical properties in a structured format, outlines key experimental protocols for its synthesis, and visualizes the critical historical and chemical pathways associated with it.

## Historical Discovery and Context

The story of **urea oxalate** is intrinsically linked to the discovery and synthesis of urea itself.

## Early Isolation and Naming of Urea

Long before its synthesis, a substance from urine was noted by early chemists. In 1773, Hilaire Rouelle isolated a crystalline substance from evaporated human urine.<sup>[1]</sup> Later, the French

scientists Antoine-François de Fourcroy and Louis Nicolas Vauquelin provided a more detailed account of this substance in 1799 and, in 1808, named it "urée" (urea).<sup>[2]</sup><sup>[3]</sup> William Prout, an English chemist and biochemist, was one of the first to extract pure urea from urine and extensively studied urinary and digestive pathology in the early 19th century.

## Wöhler's Synthesis and the Role of Urea Oxalate

The pivotal moment in the history of urea, and by extension **urea oxalate**, came in 1828 with Friedrich Wöhler's accidental synthesis of urea from ammonium cyanate, an inorganic compound.<sup>[4]</sup><sup>[5]</sup> This was a groundbreaking discovery as it was the first time an organic compound was synthesized from inorganic materials, a direct challenge to the prevailing theory of vitalism which held that organic compounds could only be produced by living organisms.<sup>[4]</sup>

To confirm the identity of the white crystalline substance he had synthesized as urea, Wöhler used its reaction with oxalic acid to form a precipitate. The formation of the sparingly soluble **urea oxalate** served as a definitive chemical proof of the synthesis of urea.<sup>[5]</sup>

## Physicochemical Properties of Urea Oxalate

Urea and oxalic acid form co-crystals in at least two stoichiometric ratios, 1:1 and 2:1 (urea:oxalic acid), with the 2:1 adduct being readily formed.<sup>[6]</sup> The properties of these adducts have been a subject of study for many years.

## Quantitative Data

The following tables summarize the key quantitative data for **urea oxalate**.

Property	1:1 Urea Oxalate	2:1 Urea Oxalate
Molecular Formula	C3H6N2O5	C4H10N4O6
Molecular Weight	150.09 g/mol	210.15 g/mol
Melting Point	171 °C	Thermally stable up to approximately 180 °C, after which it begins to decompose. [1]
Crystal System	Monoclinic	Monoclinic[6]
Space Group	C2/c	P2 <sub>1</sub> /c[1][6]
Lattice Constants	a=13.0625Å, b=6.6437Å, c=6.8478Å, β=92.474°	a=5.110Å, b=12.400Å, c=7.035Å, β=98.13°[7]

Table 1: Physicochemical and Crystallographic Data for **Urea Oxalate** Adducts.

## Solubility

The solubility of **urea oxalate** in water is temperature-dependent. A foundational study of the urea-oxalic acid-water polythermal solubility diagram was conducted by Dalman over a temperature range of -11.2 to 92 °C.[6][8] This work established the crystallization areas for urea, oxalic acid dihydrate, and their co-crystals. Generally, **urea oxalate** is characterized by its relative insolubility in cold water, a property that was crucial for its use in the separation and identification of urea.[1]

## Experimental Protocols

The synthesis of **urea oxalate** can be achieved through various methods, from historical procedures to modern laboratory techniques.

## Wöhler's Confirmatory Test for Urea (Demonstration)

This protocol is a modern demonstration of the principle used by Wöhler to identify urea.

Materials:

- Solution of synthesized urea (or a standard solution of urea in water)
- 1 M solution of oxalic acid

Procedure:

- Take a small sample (2-3 mL) of the aqueous solution containing urea.
- Add 3-4 mL of a 1 M oxalic acid solution to the urea-containing sample.
- Observe the formation of a white, crystalline precipitate of **urea oxalate**. The formation of this precipitate confirms the presence of urea.

## Synthesis of Urea Oxalate by Solution Method

This method is commonly used for the preparation of **urea oxalate** crystals.

Materials:

- Urea
- Oxalic acid dihydrate
- Deionized water

Procedure:

- Prepare separate aqueous solutions of urea and oxalic acid. For a 2:1 adduct, a 2:1 molar ratio of urea to oxalic acid should be used.
- Mix the two solutions at room temperature or with gentle heating to ensure complete dissolution.
- Allow the mixed solution to cool slowly to room temperature.
- Crystals of **urea oxalate** will precipitate out of the solution.
- The crystals can be collected by filtration, washed with a small amount of cold water, and dried.

## Mechanochemical Synthesis of Urea Oxalate

This is a solvent-free method for the preparation of **urea oxalate**.

Materials:

- Urea
- Oxalic acid

Procedure:

- Combine stoichiometric amounts of urea and oxalic acid (e.g., a 1:1 or 2:1 molar ratio) in a mortar.
- Grind the mixture with a pestle at room temperature.
- The formation of the **urea oxalate** co-crystal occurs in the solid state. The progress of the reaction can be monitored by techniques such as powder X-ray diffraction (PXRD).

## Visualizations

The following diagrams illustrate key historical and chemical aspects of **urea oxalate**.

A timeline of the key events in the discovery of urea and **urea oxalate**.

Experimental workflow for Wöhler's synthesis and identification of urea.

Hydrogen bonding in the 2:1 **urea oxalate** co-crystal.

## Conclusion

The discovery and characterization of **urea oxalate** represent a significant chapter in the history of chemistry. From its crucial role in validating one of the most important syntheses in organic chemistry to its continued study as a model co-crystal system, **urea oxalate** remains a compound of interest. This guide has provided a comprehensive overview of its history, physicochemical properties, and synthesis, offering a valuable resource for professionals in the chemical and pharmaceutical sciences. The detailed experimental protocols and visualizations serve to enhance the understanding of this historically and chemically important compound.

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Address: 3281 E Guasti Rd

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